

# Proper Disposal of Carbonyl Dibromide: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Carbonyl dibromide*

Cat. No.: *B3054279*

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This document provides essential guidance on the proper disposal procedures for **carbonyl dibromide** (COBr<sub>2</sub>), a colorless liquid also known as bromophosgene. Researchers, scientists, and drug development professionals must handle this hazardous chemical with extreme caution, adhering to strict safety protocols to mitigate risks. **Carbonyl dibromide** is known to be sensitive to hydrolysis and slowly decomposes at low temperatures into carbon monoxide and elemental bromine.<sup>[1]</sup>

## Immediate Safety and Handling Precautions

Before initiating any disposal procedure, ensure that all necessary safety measures are in place. Work in a well-ventilated area, preferably within a chemical fume hood.<sup>[2]</sup> Avoid the formation of dust and aerosols, and prevent contact with skin and eyes.<sup>[2]</sup> Use non-sparking tools and take precautionary measures against static discharge.<sup>[2][3]</sup>

In case of accidental release, evacuate the area and remove all sources of ignition.<sup>[2]</sup>

Personnel involved in the cleanup must wear appropriate personal protective equipment (PPE).  
<sup>[2]</sup>

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **carbonyl dibromide**. The following PPE is mandatory:

PPE Category	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[2]
Skin Protection	Fire/flame resistant and impervious clothing. Chemical impermeable gloves (inspected prior to use).	[2]
Respiratory Protection	A full-face respirator is necessary if exposure limits are exceeded or if irritation or other symptoms are experienced.	[2]

## Step-by-Step Disposal Procedure

The primary method for the disposal of small, laboratory-scale quantities of **carbonyl dibromide** is through controlled hydrolysis, which breaks it down into less hazardous components: hydrogen bromide and carbon dioxide.[\[1\]](#) For larger quantities, disposal must be conducted by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[\[2\]](#)

### Experimental Protocol: Laboratory-Scale Hydrolysis

This protocol is intended for the neutralization of small quantities of **carbonyl dibromide**.

#### Materials:

- **Carbonyl dibromide**
- Large beaker or flask
- Stir bar and magnetic stir plate
- Dropping funnel

- Ice bath
- Sodium bicarbonate solution (5-10%) or other suitable neutralizing agent
- pH indicator paper

**Procedure:**

- Preparation: Place a large beaker or flask containing a stir bar in an ice bath within a chemical fume hood. Add a significant excess of cold water to the beaker.
- Controlled Addition: Slowly add the **carbonyl dibromide** dropwise to the cold, stirring water from a dropping funnel. The reaction is exothermic, and the rate of addition should be controlled to prevent excessive heat generation.
- Hydrolysis Reaction: Allow the mixture to stir for several hours to ensure complete hydrolysis. **Carbonyl dibromide** reacts with water to form hydrogen bromide and carbon dioxide.
- Neutralization: After hydrolysis is complete, slowly add a sodium bicarbonate solution to neutralize the resulting hydrobromic acid. Monitor the pH using indicator paper until a neutral pH (6-8) is achieved. Be cautious as the addition of bicarbonate will cause gas evolution (carbon dioxide).
- Final Disposal: The neutralized aqueous solution can then be disposed of down the drain with copious amounts of water, in accordance with local regulations.

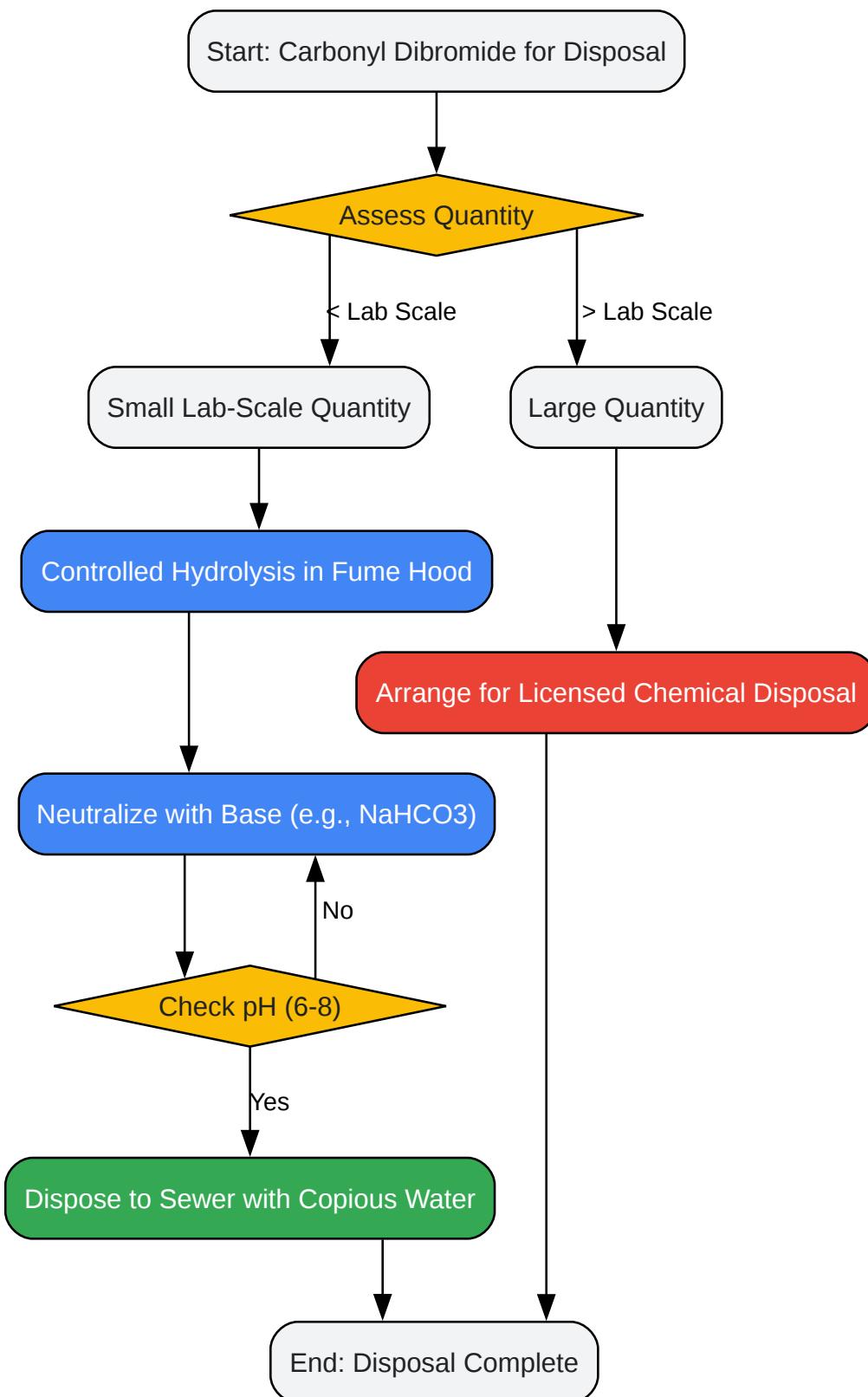
## Physical and Chemical Properties

Property	Value	Source
Chemical Formula	COBr <sub>2</sub>	<a href="#">[1]</a>
Molar Mass	187.818 g·mol <sup>-1</sup>	<a href="#">[1]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Density	2.52 g/mL at 15 °C	<a href="#">[1]</a>
Boiling Point	64.5 °C (decomposes)	<a href="#">[1]</a>
Solubility in Water	Reacts	<a href="#">[1]</a>

## Hazard Information

Hazard Classification	Rating	Source
NFPA 704	Health: 4, Flammability: 0, Instability: 1	<a href="#">[1]</a>

## Disposal Workflow

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Caption: Logical workflow for the proper disposal of **Carbonyl Dibromide**.

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## References

- 1. Carbonyl bromide - Wikipedia [en.wikipedia.org]
- 2. echemi.com [echemi.com]
- 3. cdn.caymancem.com [cdn.caymancem.com]
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